

Bitertanol Field Trial Application Notes and Protocols

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Compound of Interest

Compound Name: *Bitertanol*

Cat. No.: *B1667530*

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These application notes provide detailed protocols for conducting field trials to evaluate the efficacy and determine the residue levels of **bitertanol**, a broad-spectrum triazole fungicide. **Bitertanol** is effective against a range of fungal diseases in various crops by inhibiting ergosterol biosynthesis.^[1] The following protocols are designed to ensure robust and reliable data collection in line with Good Agricultural Practice (GAP).

Quantitative Data Summary

The following tables summarize key quantitative data derived from various field trials and analytical studies of **bitertanol**.

Table 1: **Bitertanol** Application Parameters in Field Trials

Crop	Target Disease	Application Rate (ai)	Formulation	Number of Applications	Reference
Peanuts	Not Specified	500 g/ha	Not Specified	4	FAO
Bananas	Black Sigatoka	0.133 lbs/A	EC or SC	Up to 8	[2] [3]
Apples	Apple Scab	2 oz/100 gallons	50% WP	Not Specified	[2]
Cotton	Not Specified	250 g/ha	50% WP	2	[2]

Table 2: **Bitertanol** Residue Data from Supervised Field Trials

Crop	Application Rate (ai)	Pre-Harvest Interval (PHI)	Mean Residue (mg/kg)	Maximum Residue (mg/kg)	Reference
Bananas (unbagged)	0.26 lb/A (2x)	0 days	< 0.50	< 0.50	[2]
Bananas (bagged)	0.26 lb/A (2x)	0 days	< 0.50	< 0.50	[2]
Apples	Not Specified	49 days	>95% parent compound	Not Specified	[2]
Peanuts (nut meats)	Not Specified	Not Specified	0.06	Not Specified	[2]

Table 3: Analytical Methods for **Bitertanol** Residue Analysis

Method	Matrix	Limit of Detection (LOD) / Limit of Quantification (LOQ)	Recovery Rate (%)	Reference
DFG Method S 19	Plant materials	0.5 mg/kg (LOD)	80-100	FAO
DFG Method 613	Plant materials, soil, water	0.01-0.05 mg/kg (LOQ)	82-114	FAO
Gas Chromatography (NPD)	Banana pulp and peels	0.01 ppm	70-98	[4]
HPLC-MS/MS (QuEChERS)	Peanuts	0.001-0.011 mg/kg (LOD)	80.9-108.5	[5]

Experimental Protocols

The following are detailed protocols for conducting fungicide efficacy and residue field trials for **bitertanol**.

2.1. Fungicide Efficacy Trial Protocol (Adapted for Apple Scab)

Objective: To evaluate the efficacy of **bitertanol** in controlling apple scab (*Venturia inaequalis*) on apple trees.

Experimental Design:

- Design: Randomized Complete Block Design (RCBD).
- Replicates: Minimum of 4 replicates per treatment.
- Plot Size: A minimum of 5 trees per plot.
- Treatments:

- Untreated Control
- **Bitertanol** at the recommended application rate.
- **Bitertanol** at a higher rate (e.g., 1.5x or 2x the recommended rate).
- A standard commercial fungicide for comparison.

Methodology:

- Site Selection and Preparation:
 - Select an orchard with a known history of apple scab and uniform tree size and vigor.
 - Ensure the site has not been treated with fungicides that could interfere with the trial.
 - Mark out plots and replicates clearly.
- Fungicide Application:
 - Apply **bitertanol** preventatively, with the first application at the green tip stage and subsequent applications at 7-14 day intervals, depending on disease pressure and weather conditions.
 - Use a calibrated airblast sprayer to ensure thorough coverage of the foliage and fruit.
 - Record all application details, including date, time, weather conditions, spray volume, and pressure.
- Disease Assessment:
 - Assess disease incidence and severity at regular intervals (e.g., 14-21 days) throughout the growing season and at harvest.
 - Leaf Scab Assessment: Randomly select 20 shoots per tree and assess the presence or absence of scab lesions on the leaves. Calculate the percentage of infected leaves.

- Fruit Scab Assessment: At harvest, randomly select 100 fruits per plot and assess the percentage of fruit with scab lesions and the severity of the infection on each fruit using a rating scale (e.g., 0 = no scab, 1 = 1-5% fruit surface affected, etc.).
- Data Analysis:
 - Analyze the data using Analysis of Variance (ANOVA) appropriate for an RCBD.
 - Use mean separation tests (e.g., Tukey's HSD) to compare treatment means.
 - Calculate the percentage of disease control for each treatment relative to the untreated control.

2.2. Pesticide Residue Trial Protocol (Adapted for Peanuts)

Objective: To determine the residue levels of **bitertanol** in peanuts at a specified pre-harvest interval (PHI).

Experimental Design:

- Design: Typically unreplicated plots for each treatment and sampling interval, but conducted at multiple, geographically distinct locations to cover a range of environmental conditions.
- Plot Size: Sufficiently large to provide representative samples for analysis.
- Treatments:
 - Untreated Control
 - **Bitertanol** applied at the maximum recommended rate and number of applications.

Methodology:

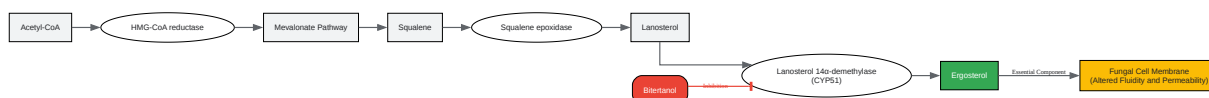
- Site Selection and Plot Establishment:
 - Select trial sites representative of major peanut-growing regions.
 - Establish plots according to standard agronomic practices for the region.

- Fungicide Application:
 - Apply **bitertanol** according to the proposed label recommendations, including the maximum application rate, maximum number of applications, and the minimum interval between applications.
 - Use calibrated application equipment to ensure accurate and uniform application.
 - Maintain detailed records of each application.
- Sample Collection:
 - Collect representative samples of peanut pods from the treated and control plots at the specified pre-harvest interval (PHI).
 - Follow a random sampling pattern across the plot to ensure the sample is representative.
 - Collect a sufficient quantity of peanuts to allow for analysis and retention of a backup sample. A minimum of 1 kg of fruitlets from all palms in each treatment can be used as a guideline.[\[4\]](#)
 - Place samples in labeled, clean bags and freeze them as soon as possible to prevent residue degradation.[\[6\]](#)
- Sample Preparation and Analysis (QuEChERS Method):
 - Homogenize the peanut samples.
 - Weigh a representative subsample (e.g., 10 g) into a centrifuge tube.
 - Add extraction solvent (e.g., acetonitrile) and shake vigorously.
 - Add partitioning salts (e.g., magnesium sulfate, sodium chloride) and shake.
 - Centrifuge the sample.
 - Take an aliquot of the supernatant for cleanup using dispersive solid-phase extraction (d-SPE) with appropriate sorbents (e.g., PSA, C18) to remove interfering matrix components.

- Centrifuge again and filter the supernatant.
- Analyze the final extract using a validated analytical method, such as HPLC-MS/MS, to quantify the **bitertanol** residues.
- Data Reporting:
 - Report residue levels in mg/kg.
 - Include details of the analytical method, including the limit of quantification (LOQ), recovery data, and quality control results.
 - The data will be used to establish or confirm the Maximum Residue Limit (MRL).

Mandatory Visualizations

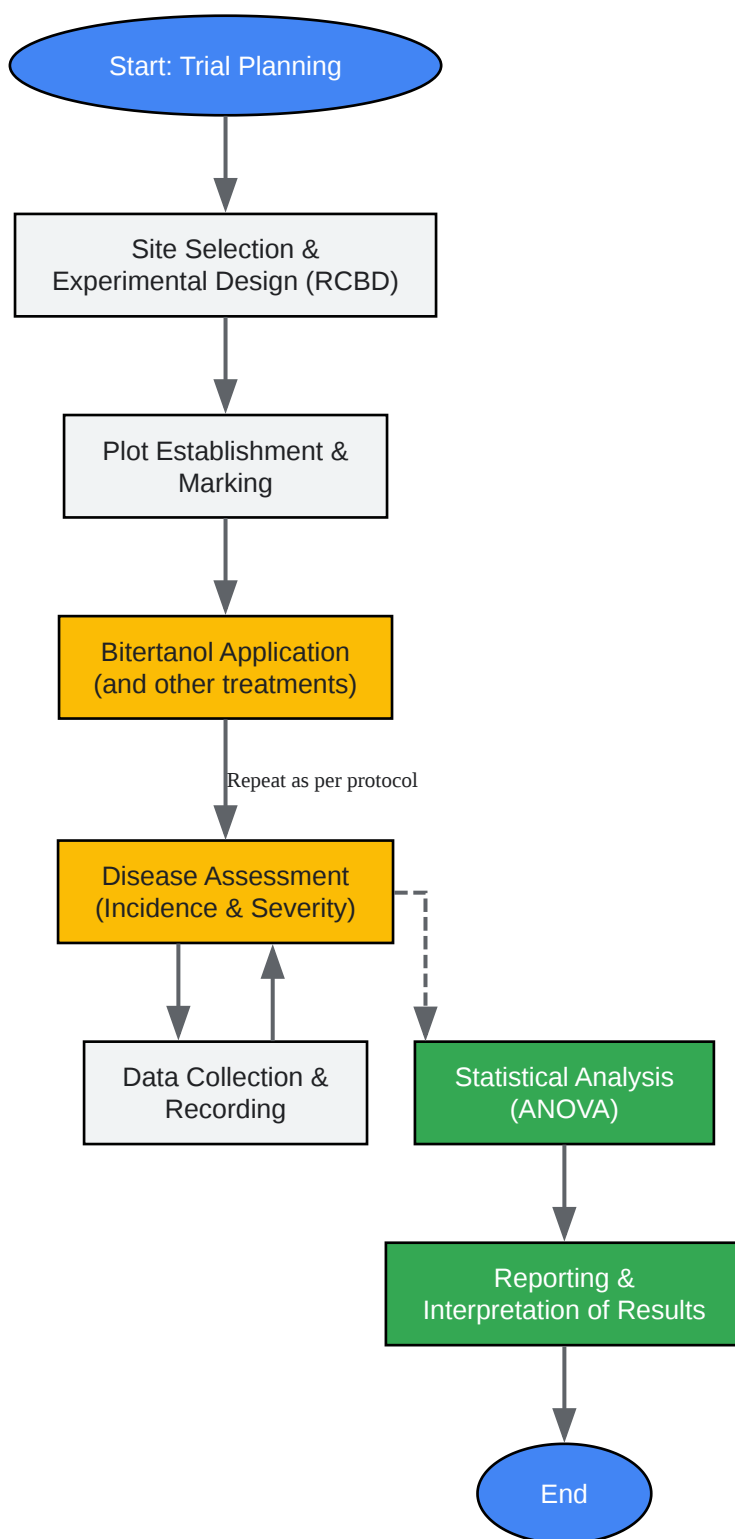
Bitertanol Mode of Action: Ergosterol Biosynthesis Inhibition



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Caption: **Bitertanol** inhibits the C14-demethylase enzyme, disrupting ergosterol synthesis.

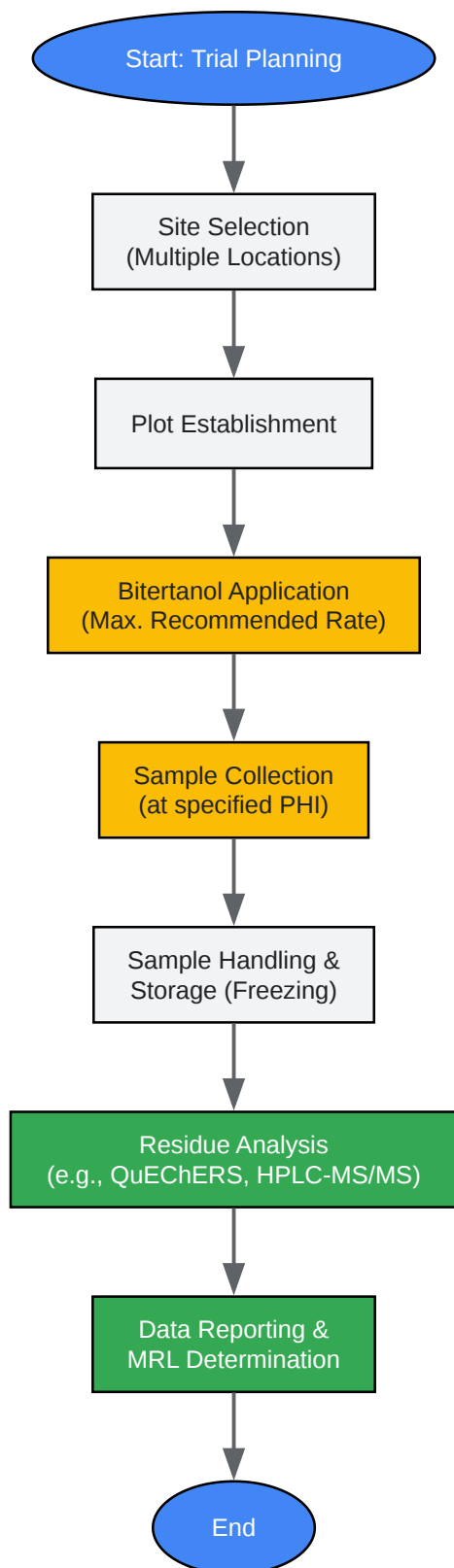
Experimental Workflow for a Fungicide Efficacy Field Trial



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Caption: Workflow for conducting a fungicide efficacy field trial.

Experimental Workflow for a Pesticide Residue Field Trial

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Caption: Workflow for conducting a pesticide residue field trial.

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